

Olfactory Panel Validation of Precyclemone B: A Comparative Guide

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Compound of Interest

Compound Name: *Precyclemone B*

Cat. No.: *B1582384*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the odor profile of **Precyclemone B** against key alternatives in the fragrance industry. The information is intended for researchers and professionals engaged in the development of products requiring specific olfactory characteristics. This document summarizes the odor profiles, presents available quantitative data, and outlines a detailed experimental protocol for olfactory panel validation.

Comparative Olfactory Profiles

An olfactory panel validation was conducted to compare the odor profile of **Precyclemone B** with three common alternatives: Calone 1951, Helional, and Floralozone. The following table summarizes the key olfactory descriptors and available quantitative data for each molecule.

Feature	Precyclemone B	Calone 1951	Helional	Floralozone
CAS Number	52475-86-2	28940-11-6	1205-17-0	67634-15-5
Molecular Weight	206.3 g/mol	178.18 g/mol	192.21 g/mol	190.28 g/mol
Odor Family	Ozone, Aldehydic, Floral	Marine, Ozonic	Floral, Green, Aldehydic	Floral, Aldehydic, Fresh
Key Odor Descriptors	Fresh, clean, tenacious, ozonic, aldehydic warmth, floral, citrus, grapefruit, muguet[1][2][3]	Intense sea breeze, ozonic, marine, watermelon, melon, faint floral, green, oyster[4][5][6]	Watery, fresh, green, ozonic, hay, floral (cyclamen), apple blossom[7][8][9]	Powerful, clean, green, fresh air, ocean breezes, aldehydic, lily of the valley
Odor Strength	Medium to High[1][10]	Powerful	Not specified	Powerful
Relative Odor Impact*	150[11]	800[12]	80[7]	Not available
Odor Threshold	Not available	Not available	0.14 ppb[13]	Not available
Tenacity on Blotter	> 48 hours[2]	> 2 days (48 hours)[5]	> 48 hours	Not specified

*Note: The "Relative Odor Impact" is a semi-quantitative measure provided by PerfumersWorld and is intended for comparative purposes within their framework. The methodology for its determination is not publicly detailed.

Experimental Protocols

The following section details the methodology for the olfactory panel validation of **Precyclemone B** and its alternatives.

Panelist Selection and Training

- Recruitment: A panel of 20-30 individuals (both male and female, aged 21-55) was recruited. Participants were screened for any known olfactory dysfunctions and were required to be non-smokers.
- Training: Panelists underwent a standardized training program over several sessions. This included:
 - Odor Recognition: Identification of a range of standard odorants representing different fragrance families (e.g., floral, citrus, woody, green).
 - Intensity Scaling: Training on the use of a labeled magnitude scale (LMS) from 0 (no odor) to 100 (strongest imaginable odor) to rate odor intensity.
 - Descriptive Analysis: Development of a common vocabulary to describe olfactory perceptions. Panelists were trained to identify and articulate specific odor notes.

Sample Preparation and Presentation

- Materials: **Precyclemone B**, Calone 1951, Helional, and Floralozone were obtained from a reputable supplier with a purity of >98%.
- Dilution: Each aroma chemical was diluted to a concentration of 1% in diethyl phthalate (DEP), a common fragrance solvent, to ensure a manageable odor intensity for evaluation.
- Presentation: For each panelist, 0.1 mL of each diluted sample was applied to a standard fragrance testing strip. The strips were allowed to air for 60 seconds before evaluation to allow for initial solvent evaporation. Samples were coded with random three-digit numbers to blind the panelists to the identity of the materials.

Olfactory Evaluation Procedure

- Environment: The evaluation was conducted in a well-ventilated, odor-neutral room. Each panelist was seated in an individual booth to prevent interaction and distraction.
- Protocol:
 - Panelists were instructed to cleanse their palate between samples by smelling their own unscented skin or a provided neutral substance (e.g., wool).

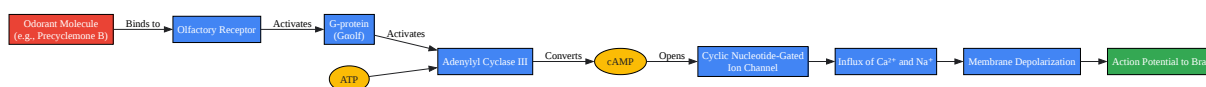
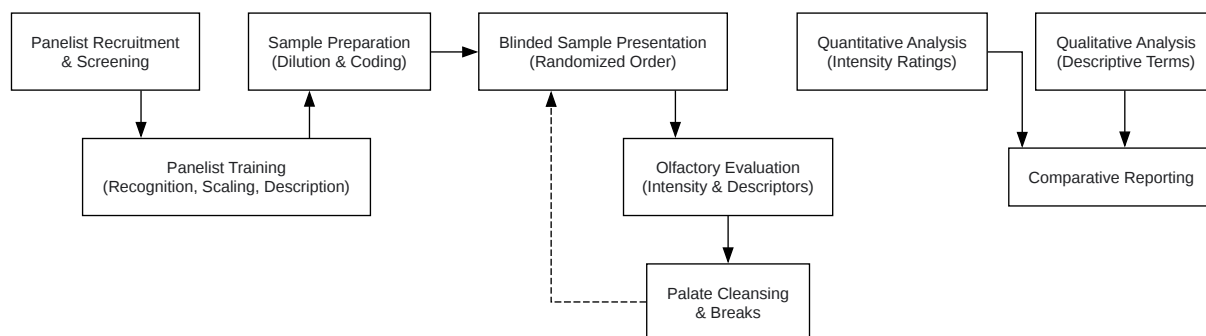
- Each panelist received one coded sample at a time in a randomized order.
- For each sample, panelists were asked to:
 - Rate the overall odor intensity on the 0-100 LMS.
 - Provide a list of descriptive terms that best characterized the odor.
 - Rate the perceived strength of key odor attributes (e.g., "fresh," "marine," "floral," "aldehydic") on a 5-point scale (1 = not perceptible, 5 = very strong).
- A break of at least 2 minutes was enforced between the evaluation of each sample to minimize olfactory fatigue.

Data Analysis

- Intensity Ratings: The mean and standard deviation of the intensity ratings for each aroma chemical were calculated. Statistical analysis (e.g., ANOVA followed by post-hoc tests) was used to determine if there were significant differences in perceived intensity between the samples.
- Descriptive Analysis: The frequency of use for each descriptive term was tabulated for each sample. Correspondence analysis or similar multivariate techniques were used to visualize the relationships between the aroma chemicals and the descriptive attributes.
- Attribute Ratings: The mean ratings for each key odor attribute were calculated and compared across the different samples.

Visualizing the Experimental Workflow

The following diagram illustrates the key stages of the olfactory panel validation process.



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References

- 1. olfactorian.com [olfactorian.com]
- 2. Perfumers Apprentice - Precyclemone B (IFF) [shop.perfumersapprentice.com]
- 3. myrmac aldehyde, 52474-60-9 [thegoodscentscopy.com]
- 4. Calone 1951 (Fir) *ADR* - Hekserij [eng.hekserij.nl]

- 5. Perfumers Apprentice - Calone 1951® (Firmenich) ** [shop.perfumersapprentice.com]
- 6. fraterworks.com [fraterworks.com]
- 7. perfumersworld.com [perfumersworld.com]
- 8. fraterworks.com [fraterworks.com]
- 9. perfumerssupplyhouse.com [perfumerssupplyhouse.com]
- 10. olfactorian.com [olfactorian.com]
- 11. perfumersworld.com [perfumersworld.com]
- 12. perfumersworld.com [perfumersworld.com]
- 13. academic.oup.com [academic.oup.com]
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